

Personal protective equipment for handling 4-Fluoro-3-nitrobenzenesulfonamide

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Compound of Interest

Compound Name:	4-Fluoro-3-nitrobenzenesulfonamide
Cat. No.:	B030519

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Essential Safety and Handling Guide for 4-Fluoro-3-nitrobenzenesulfonamide

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring a secure and productive laboratory environment. This document provides critical safety and logistical information for the handling and disposal of **4-Fluoro-3-nitrobenzenesulfonamide** (CAS RN: 406233-31-6), a key intermediate in the synthesis of biologically active molecules.^[1] Adherence to these protocols is essential for minimizing exposure risks and maintaining laboratory safety.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₆ H ₅ FN ₂ O ₄ S [1]
Molecular Weight	220.18 g/mol [2] [3]
Appearance	White to yellow to green powder or crystal [1] [4]
Melting Point	137 - 141 °C [1]
Purity	≥ 98% (HPLC) [1]
Solubility	Soluble in Chloroform, Dimethylformamide, DMSO, and Methanol [2]
Storage Conditions	Store at 2 - 8 °C in a cool, dry, and well-ventilated area. [1]

Hazard Identification and Personal Protective Equipment (PPE):

4-Fluoro-3-nitrobenzenesulfonamide is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[3\]](#) Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Protection Type	Required Equipment	Specifications & Rationale
Eye Protection	Safety goggles with side-shields or a face shield.	To prevent eye contact with dust or splashes.[5][6][7]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Butyl rubber). Inspect gloves prior to use. Double gloving is recommended.	To prevent skin contact. Nitrile gloves may offer minimal protection against certain chemicals and should be used with caution.[5][7][8]
Body Protection	A protective, disposable gown with a solid front, long sleeves, and tight-fitting cuffs.	To prevent contamination of clothing and skin.[5][9]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.	To minimize the inhalation of dust or vapors.[5][8]

Operational and Disposal Plans

Handling Protocol:

- Preparation:
 - Ensure a designated work area, such as a chemical fume hood, is clean and operational.
[5]
 - Verify that an eye-wash station and safety shower are accessible.[5]
 - Read the Safety Data Sheet (SDS) thoroughly before handling the compound.[6]
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[5]
 - Do not eat, drink, or smoke in the handling area.[5][10]
 - Avoid the formation of dust and aerosols.[11]

- Keep the container tightly sealed when not in use.[5]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[4][5]
 - Properly remove and dispose of gloves and any other disposable PPE.[5]
 - Clean the work surface according to your laboratory's standard operating procedures.

Spill Management:

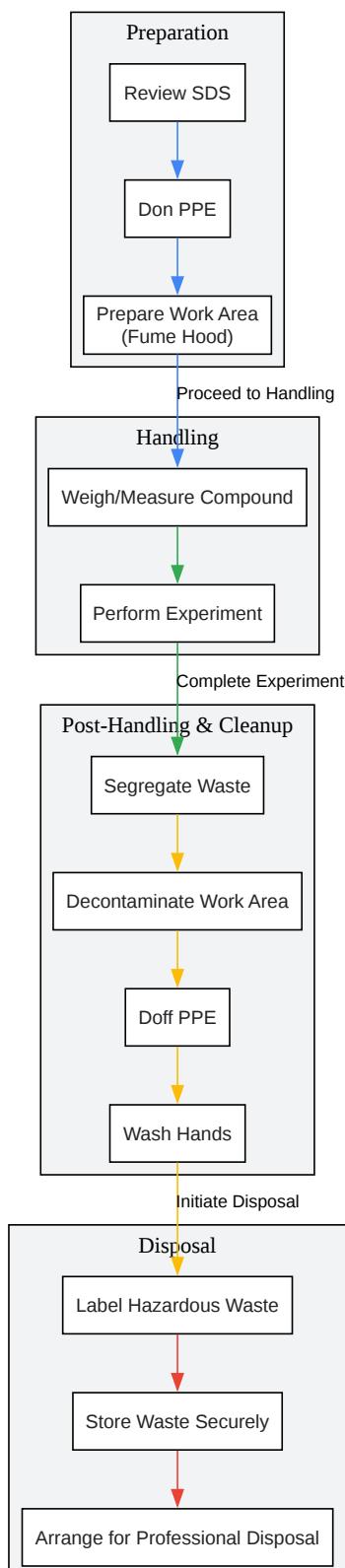
In the event of a spill, evacuate the area and prevent further leakage if it is safe to do so.[11] Absorb the material with an inert absorbent and collect it for disposal as hazardous waste.[12] Ensure the area is well-ventilated. For large spills, follow your institution's emergency procedures.[12]

Disposal Plan:

All waste containing **4-Fluoro-3-nitrobenzenesulfonamide** should be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated PPE, in a suitable, labeled, and closed container for disposal.[11]
- Liquid Waste: If the compound is in solution, it should be collected in a sealed, labeled container. Do not pour chemical waste down the drain.[12]
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations. This typically involves incineration in a licensed hazardous waste facility.[13]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-3-nitrobenzenesulfonamide**.

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